

Investigating Neuronal Plasticity with GAP 27: Application Notes and Protocols

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Compound of Interest

Compound Name: GAP 27

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Introduction

Neuronal plasticity, the remarkable ability of the nervous system to adapt its structure and function in response to experience, is a fundamental process underlying learning, memory, and recovery from injury. This dynamic process involves intricate communication between neurons and glial cells, largely mediated by specialized channels. Connexin 43 (Cx43), a protein that forms gap junctions and hemichannels, plays a pivotal role in this intercellular communication. [1][2] **GAP 27**, a synthetic mimetic peptide derived from the second extracellular loop of Cx43, serves as a valuable tool for investigating the role of Cx43-mediated communication in neuronal plasticity.[3][4][5] By selectively blocking Cx43 hemichannels and gap junctions, **GAP 27** allows researchers to dissect the contribution of this specific pathway to various aspects of synaptic function and plasticity.

These application notes provide a comprehensive overview of the use of **GAP 27** in neuroscience research, including its mechanism of action, detailed experimental protocols, and expected outcomes.

Mechanism of Action

GAP 27 is a nonapeptide with the sequence SRPTEKTIFII, which corresponds to a portion of the second extracellular loop of Connexin 43.^[3] Its primary mechanism of action is the inhibition of Cx43-containing channels.

- **Hemichannel Blockade:** **GAP 27** can rapidly and selectively block Cx43 hemichannels, which are channels on the cell surface that allow for communication between the intracellular and extracellular environments. This blockade can occur within minutes of application.^{[6][7]}
- **Gap Junction Inhibition:** With longer incubation times or at higher concentrations, **GAP 27** can also inhibit gap junctional intercellular communication (GJIC), which involves the direct exchange of ions and small molecules between adjacent cells through docked hemichannels.^{[6][7][8]}

By inhibiting these channels, **GAP 27** can modulate the release of gliotransmitters such as ATP and glutamate from astrocytes, which in turn influences neuronal excitability and synaptic transmission.^[7] This makes **GAP 27** a powerful tool to study the role of glia-neuron communication in synaptic plasticity.

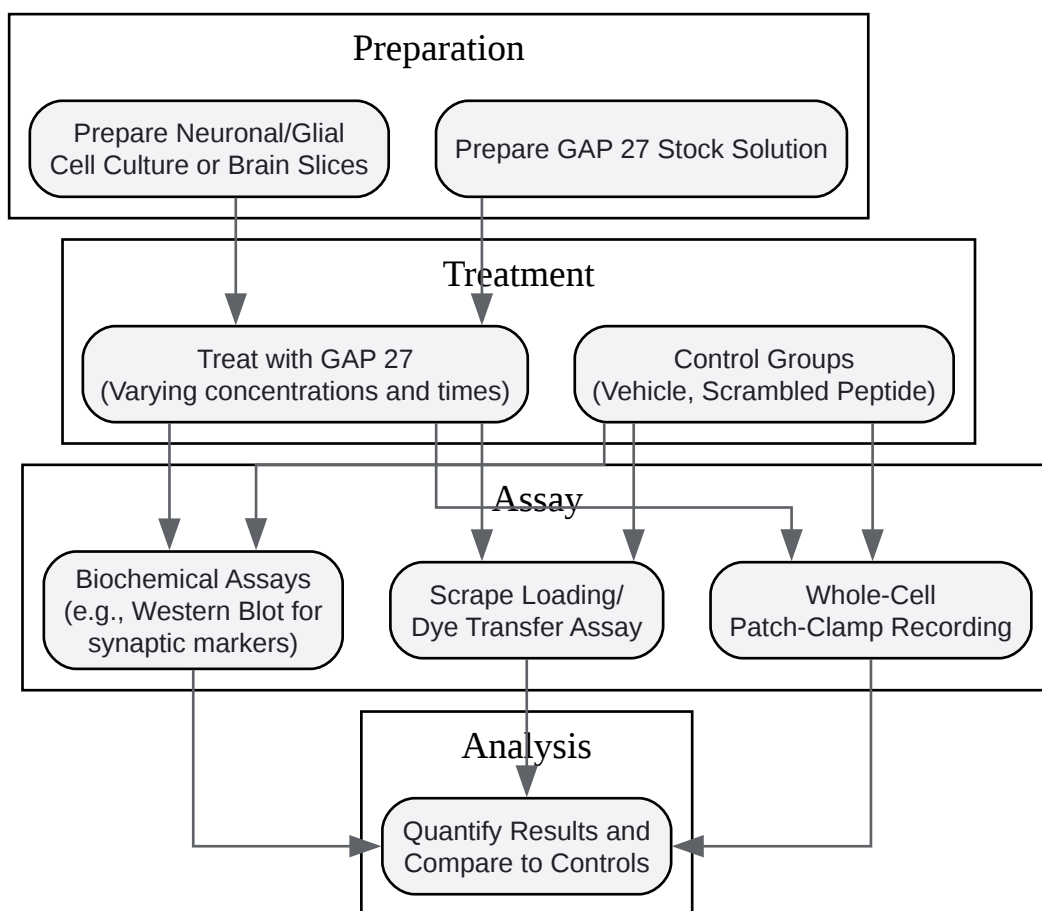
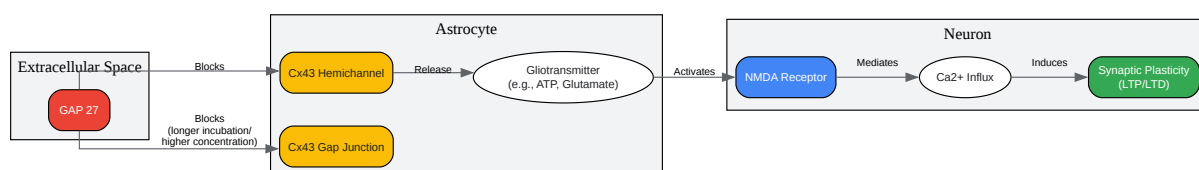
Quantitative Data Summary

The following table summarizes the effective concentrations of **GAP 27** and its observed effects in various experimental models. This data can serve as a starting point for experimental design.

Experimental Model	GAP 27 Concentration	Observed Effect	Reference
HeLa cells expressing Cx43	200 μ M	Reduced unitary hemichannel currents.	[6]
Primary cardiomyocytes	200 μ M	Strong inhibition of Ca ²⁺ -potentiated Cx43 hemichannel activity.	[6]
Keratinocytes and HeLa43 cells	50 μ M	Effective inhibition of gap junction coupling (assessed by microinjection).	[8]
Juvenile foreskin fibroblasts	100 μ M	Inhibition of ATP release.	[8]
Adult human dermal fibroblasts	100 nM - 100 μ M	Limited impact on cell migration.	[8]
Rat osteoclasts	300 μ M	Remarked decrease in the number of both TRAP-positive mononuclear and multinucleated cells.	[4]
Guinea-pig isolated internal carotid artery	500 μ M	Abolished acetylcholine-induced hyperpolarization.	[4][5]
Neural progenitor cells (rat)	0.3 mM (300 μ M)	Decreased percentage of BrdU incorporation, indicating reduced proliferation.	[9]

Signaling Pathways and Experimental Workflow

Signaling Pathway of GAP 27 in Modulating Neuronal Plasticity



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